

Application Notes and Protocols: Formulating a Sprayable Sunscreen with Finsolv TN

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Compound of Interest

Compound Name:	Finsolv TN
CAS No.:	74565-11-0
Cat. No.:	B12644890

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Introduction

Sprayable sunscreens offer a convenient and user-friendly method for sun protection. The formulation of a stable and effective sprayable sunscreen, however, presents unique challenges, including achieving a low viscosity for sprayability while ensuring adequate film formation and sun protection factor (SPF). **Finsolv TN** (INCI: C12-15 Alkyl Benzoate) is a highly versatile emollient ester that serves as an exceptional solvent for lipophilic active ingredients, particularly UV filters.^{[1][2][3]} Its ability to impart a light, non-greasy feel and its excellent solubilizing properties make it an ideal candidate for sprayable sunscreen formulations.^{[1][3][4]}

These application notes provide a comprehensive, step-by-step guide to formulating a sprayable sunscreen featuring **Finsolv TN**. The document outlines the formulation, manufacturing procedure, and key experimental protocols for characterization, including SPF, viscosity, and stability testing.

Materials and Equipment

Materials:

- **Finsolv TN** (C12-15 Alkyl Benzoate)
- Octocrylene (UVB Filter & Photostabilizer)
- Avobenzone (UVA Filter)
- Homosalate (UVB Filter)
- Octisalate (UVB Filter)
- Ethanol (Solvent/Carrier)
- Acrylates/C10-30 Alkyl Acrylate Crosspolymer (Rheology Modifier)
- Triethanolamine (pH Adjuster)
- Deionized Water
- Preservative (e.g., Phenoxyethanol)
- Fragrance (optional)

Equipment:

- Laboratory balance
- Overhead stirrer with propeller blade
- Homogenizer
- Beakers
- Water bath or heating mantle
- pH meter

- Viscometer (e.g., Brookfield viscometer)
- SPF analyzer (in-vitro or access to in-vivo testing facilities)
- Stability chambers (controlled temperature and humidity)
- Spray bottles for packaging and testing

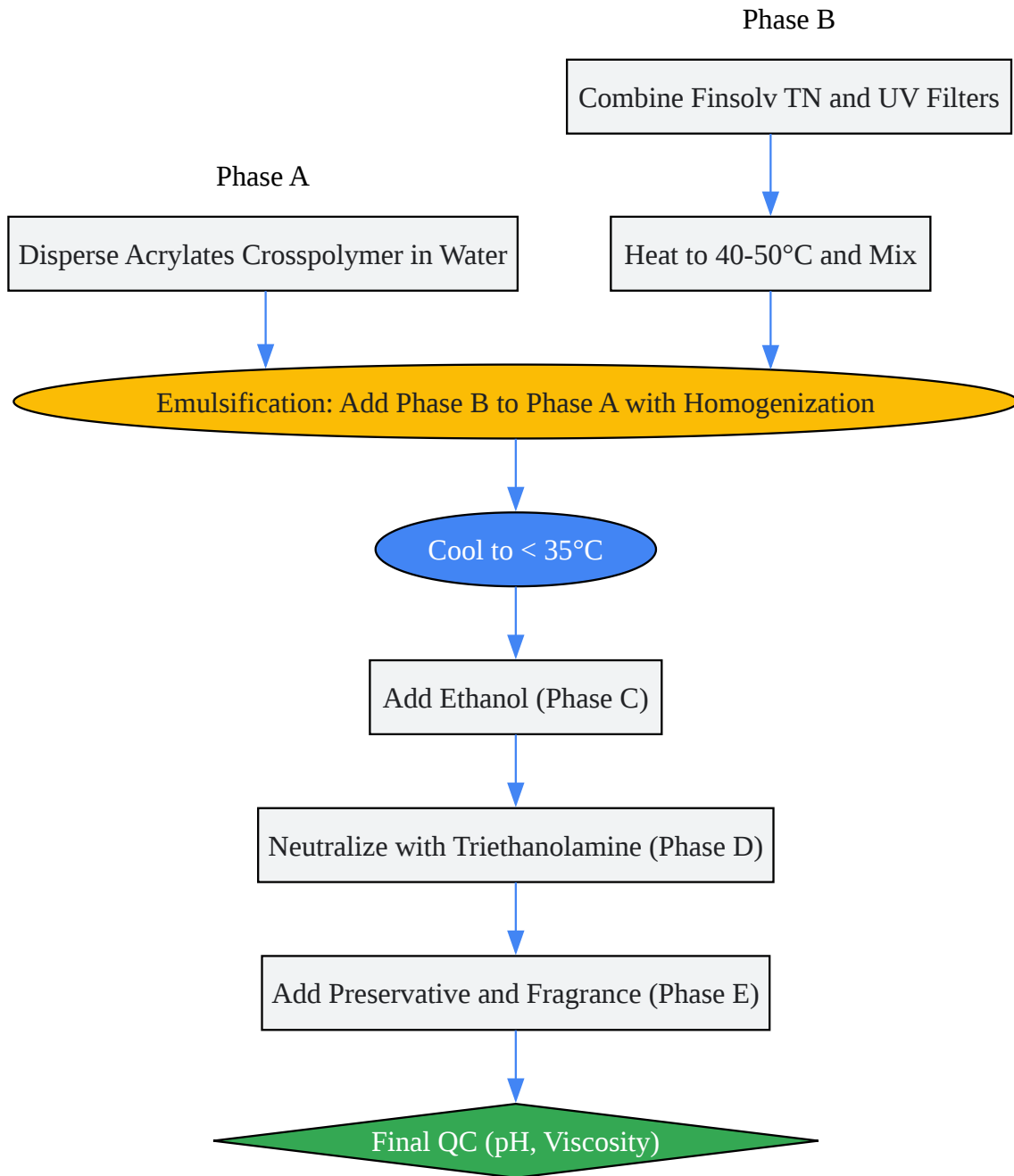
Formulation

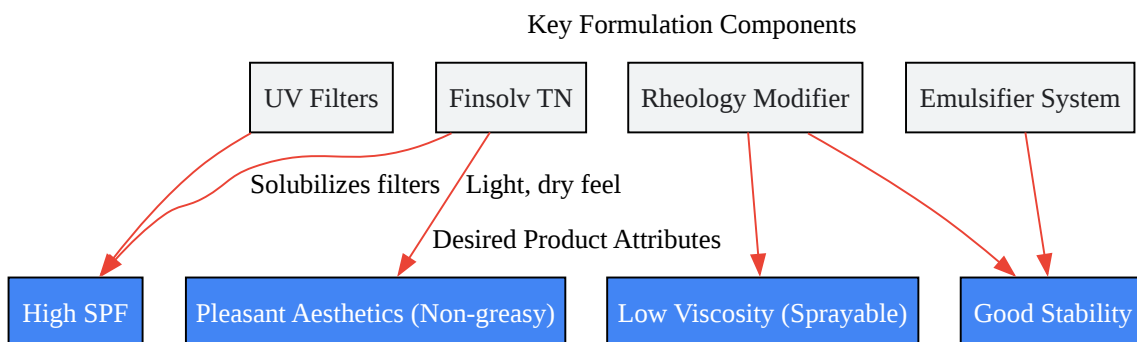
The following table provides a sample formulation for a broad-spectrum sprayable sunscreen with an estimated SPF of 30.

Phase	Ingredient (INCI Name)	% w/w	Function
A	Deionized Water	q.s. to 100	Vehicle
	Acrylates/C10-30 Alkyl Acrylate Crosspolymer	0.20	Rheology Modifier
B	Finsolv TN (C12-15 Alkyl Benzoate)	10.00	Solvent, Emollient
	Octocrylene	7.00	UVB Filter, Photostabilizer
	Avobenzene	3.00	UVA Filter
	Homosalate	10.00	UVB Filter
	Octisalate	5.00	UVB Filter
C	Ethanol	20.00	Solvent, Carrier
D	Triethanolamine	q.s.	pH Adjuster
E	Preservative	1.00	Preservative
	Fragrance	0.10	Fragrance (optional)

Manufacturing Procedure

- **Phase A Preparation:** In the main vessel, disperse the Acrylates/C10-30 Alkyl Acrylate Crosspolymer in Deionized Water with moderate agitation until a uniform dispersion is achieved.
- **Phase B Preparation:** In a separate vessel, combine the ingredients of Phase B (**Finsolv TN**, Octocrylene, Avobenzone, Homosalate, and Octisalate). Heat to 40-50°C while mixing until all solids are dissolved and the solution is clear.
- **Emulsification:** Slowly add Phase B to Phase A with continuous stirring. Increase the mixing speed and homogenize for 5-10 minutes to form a uniform emulsion.
- **Cooling and Phase C Addition:** Begin cooling the emulsion to room temperature (below 35°C) with gentle stirring. Once cooled, add the Ethanol (Phase C) slowly to the batch.
- **Neutralization and Final Additions:** Adjust the pH of the formulation to 6.0-6.5 using Triethanolamine (Phase D). Add the preservative and fragrance (Phase E) and mix until uniform.
- **Final Quality Control:** Check the final pH and viscosity of the formulation.





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